

Solubility of Benzo-15-Crown-5-Ether: A Technical Guide

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Compound of Interest		
Compound Name:	Benzo-15-crown-5-ether	
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This technical guide provides a comprehensive overview of the solubility of **benzo-15-crown-5-ether** in various organic solvents. Benzo-15-crown-5 is a macrocyclic polyether known for its ability to selectively complex with cations, particularly sodium (Na⁺), making it a valuable compound in diverse fields such as phase-transfer catalysis, ion-selective electrodes, and pharmaceutical formulations.[1][2] A thorough understanding of its solubility is critical for its effective application in these areas.

This document presents available quantitative and qualitative solubility data, details established experimental protocols for solubility determination, and provides a visual workflow for these procedures.

Data Presentation: Solubility of Benzo-15-Crown-5-Ether

The solubility of **benzo-15-crown-5-ether** varies significantly depending on the solvent's polarity and temperature. While quantitative data is available for some solvents, many sources describe its solubility qualitatively. The following tables summarize the available data. Researchers are encouraged to determine precise solubility in their specific systems using the protocols outlined below, as factors like solvent purity and moisture content can influence solubility.[3][4]



Table 1: Quantitative Solubility Data for Benzo-15-Crown-5-Ether

Solvent	Chemical Formula	Temperatur e (°C)	Solubility (mg/mL)	Solubility (mol/L)	Source(s)
Dimethyl Sulfoxide (DMSO)	C2H6OS	Not Specified	100	0.373	[3]†
Dimethyl Sulfoxide (DMSO)	C2H6OS	Not Specified	54	0.201	[4]
Ethanol	C₂H₅OH	Not Specified	54	0.201	[4]
Water	H₂O	Not Specified	27	0.101	[4]
Water	H₂O	Not Specified	10	0.037	[4]
Water	H ₂ O	25	~2.7	0.010	
Water	H ₂ O	50	~3.2	0.012	
Water	H₂O	60	~4.6	0.017	[5]

Molecular Weight of **Benzo-15-crown-5-ether**: 268.31 g/mol †Achieved with the use of ultrasonic agitation.

Table 2: Qualitative Solubility Data for Benzo-15-Crown-5-Ether



Solvent	Chemical Formula	Solubility Description	Source(s)
Acetonitrile	C ₂ H ₃ N	Soluble	[6]
Chloroform	CHCl₃	Soluble / More Soluble	[7][8]
Dichloromethane	CH ₂ Cl ₂	Soluble / More Soluble	[7][8]
Ethyl Acetate	C4H8O2	Soluble	[8]
Methanol	СН₃ОН	Soluble	[6]
Tetrahydrofuran (THF)	C4H8O	Soluble	[6]
Pyridine	C₅H₅N	More Soluble	[7]
Formic Acid	CH ₂ O ₂	More Soluble	[7]

Experimental Protocols

Accurate determination of solubility is fundamental for any research or development application. The isothermal shake-flask method followed by gravimetric or spectroscopic analysis is a reliable and widely adopted technique.

Protocol 1: Isothermal Shake-Flask Gravimetric Method

This method determines solubility by creating a saturated solution at a constant temperature and then measuring the mass of the dissolved solute in a known quantity of the solvent.

Apparatus and Materials:

- Benzo-15-crown-5-ether
- Selected organic solvent
- Analytical balance (accurate to 0.1 mg)
- Vials with airtight caps (e.g., 20 mL scintillation vials)

Foundational & Exploratory



- · Constant temperature shaker, water bath, or incubator
- Syringes
- Syringe filters (0.2 μm, PTFE or other solvent-compatible material)
- Pre-weighed evaporating dishes or vials
- Oven or vacuum desiccator

Procedure:

- Preparation: Add an excess amount of **benzo-15-crown-5-ether** to a vial containing a known volume or mass of the chosen organic solvent. An excess of solid should be clearly visible.
- Equilibration: Seal the vial tightly and place it in a constant temperature shaker or bath set to the desired experimental temperature. Agitate the mixture for a sufficient duration (typically 24-48 hours) to ensure the system reaches equilibrium.
- Phase Separation: After equilibration, cease agitation and allow the vial to rest at the same constant temperature for several hours to let the undissolved solid settle completely.
- Sampling: Carefully withdraw a known volume of the clear supernatant using a syringe. To prevent temperature changes that could cause precipitation, ensure the syringe is prewarmed to the experimental temperature.
- Filtration: Immediately pass the solution through a 0.2 µm syringe filter into a pre-weighed evaporating dish or vial. This step removes any microscopic undissolved particles.
- Solvent Evaporation: Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Alternatively, use a vacuum desiccator.
- Drying and Weighing: Continue drying the dish until a constant mass is achieved. This is confirmed by repeated cycles of drying and weighing until the difference between consecutive measurements is negligible.
- Calculation:



- Mass of dissolved solute = (Mass of dish + dry solute) (Mass of empty dish)
- Solubility is then expressed as mass of solute per volume of solvent (e.g., mg/mL) or mass of solute per mass of solvent (e.g., g/100 g).

Protocol 2: UV-Vis Spectrophotometric Method

This method is an alternative to gravimetric analysis for quantifying the solute concentration and is suitable for compounds that have a chromophore, such as the benzo group in benzo-15-crown-5.

Apparatus and Materials:

- All materials from Protocol 1
- UV-Vis Spectrophotometer
- Quartz cuvettes
- · Volumetric flasks and pipettes

Procedure:

- Determine Maximum Absorbance (λ_max): Prepare a dilute, unsaturated solution of benzo-15-crown-5 in the chosen solvent. Scan the solution across a range of UV wavelengths to identify the wavelength of maximum absorbance (λ_max). For benzo-15-crown-5, this is typically around 274 nm.
- Create a Calibration Curve:
 - Prepare a series of standard solutions of known concentrations of benzo-15-crown-5 in the solvent.
 - Measure the absorbance of each standard at the predetermined λ max.
 - Plot a graph of absorbance versus concentration. This should yield a linear relationship according to the Beer-Lambert law.

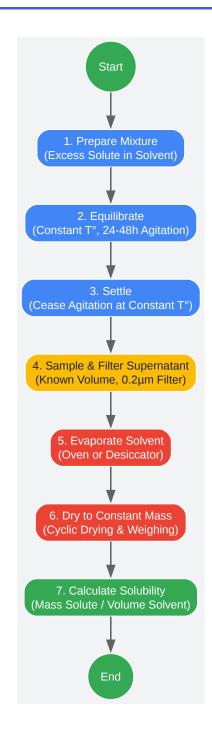


- Determine Solubility:
 - Prepare a saturated solution as described in steps 1-4 of the gravimetric method.
 - Carefully take a known volume of the clear, filtered supernatant.
 - Dilute this sample with a known volume of the solvent to ensure the absorbance falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at λ _max.
- Calculation:
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Account for the dilution factor to calculate the concentration of the original saturated solution, which represents the solubility.

Mandatory Visualization

The following diagram illustrates the logical workflow of the Isothermal Shake-Flask Gravimetric Method for determining solubility.





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Caption: Workflow for Gravimetric Solubility Determination.

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